

# 2-Butanone 2,4-Dinitrophenylhydrazone-d3 molecular weight and formula

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## Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147566

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## In-Depth Technical Guide: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of 2-Butanone 2,4-dinitrophenylhydrazone and its deuterated analog, **2-Butanone 2,4-dinitrophenylhydrazone-d3**. This document outlines their core chemical properties, the experimental protocols for their characterization, and the fundamental chemical reaction involved in their formation.

### Core Chemical Properties

The key molecular information for both the standard and the deuterated form of 2-Butanone 2,4-dinitrophenylhydrazone is summarized below. The deuterated version, with three deuterium atoms, offers a valuable tool in analytical chemistry, particularly in mass spectrometry-based quantification methods where it can be used as an internal standard.

Property	2-Butanone 2,4-dinitrophenylhydrazone	2-Butanone 2,4-dinitrophenylhydrazone-d3
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>4</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	C <sub>10</sub> H <sub>9</sub> D <sub>3</sub> N <sub>4</sub> O <sub>4</sub> or C <sub>10</sub> D <sub>3</sub> H <sub>9</sub> N <sub>4</sub> O <sub>4</sub> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	Approximately 252.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	Approximately 255.25 g/mol <a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	958-60-1 <a href="#">[4]</a> <a href="#">[9]</a>	259824-58-3 <a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocols

The characterization of 2-Butanone 2,4-dinitrophenylhydrazone and its deuterated isotopologue relies on standard analytical techniques to confirm their identity, purity, and structure.

### Mass Spectrometry for Molecular Weight Determination:

High-resolution mass spectrometry (HRMS) is a primary method for determining the precise molecular weight of these compounds.

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI).
- **Mass Analysis:** The ionized molecules are guided into a mass analyzer (e.g., time-of-flight (TOF) or Orbitrap), which separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Data Acquisition:** The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum. The peak corresponding to the protonated molecule ( $[M+H]^+$ ) or other adducts is used to determine the molecular weight with high accuracy.

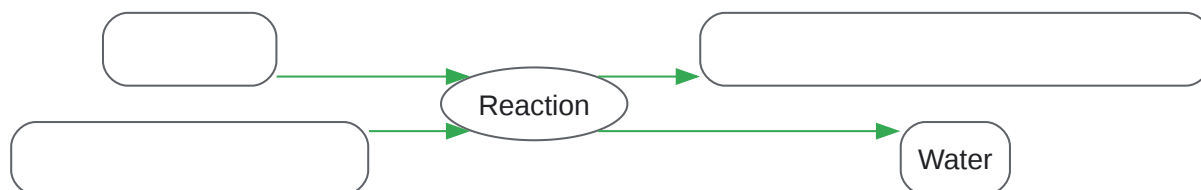
### Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy are employed to confirm the chemical structure of the compounds. For the deuterated analog,  $^2\text{H}$  (Deuterium) NMR can also be used.

- **Sample Preparation:** A small amount of the sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ).
- **Data Acquisition:** The sample is placed in a strong magnetic field, and radiofrequency pulses are applied to excite the atomic nuclei. The resulting signals are recorded to generate an NMR spectrum.
- **Spectral Analysis:** The chemical shifts, integration of signals, and coupling patterns in the spectrum provide detailed information about the connectivity and chemical environment of the atoms in the molecule, confirming the expected structure.

## Reaction Workflow

2-Butanone 2,4-dinitrophenylhydrazone is formed through a condensation reaction between 2-butanone and 2,4-dinitrophenylhydrazine. This reaction is a classic method for the qualitative and quantitative analysis of aldehydes and ketones.



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Caption: Formation of 2-Butanone 2,4-dinitrophenylhydrazone.

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